

aniline phosphinate X-ray crystallographic confirmation

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Compound Focus: Aniline phosphinate

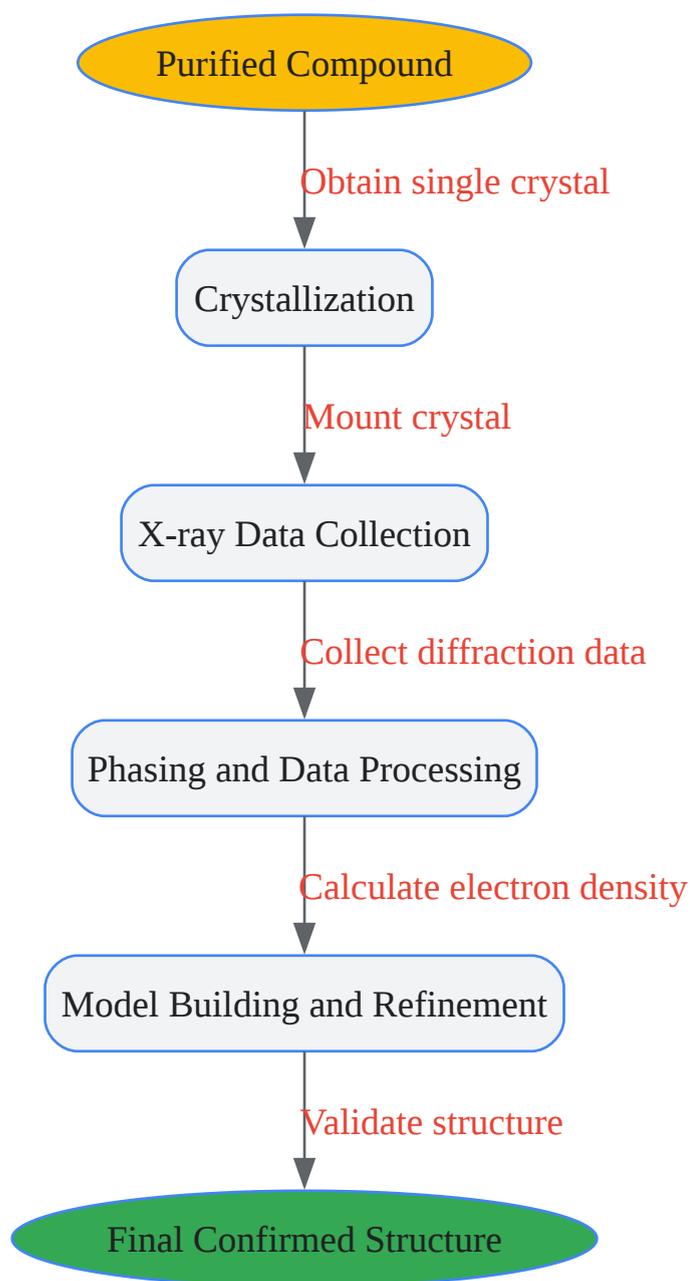
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X-ray Crystallography Workflow

For context, here is the general experimental workflow for determining a molecular structure via Single Crystal X-Ray Diffraction (SC-XRD), a primary method for confirmation [1].



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Comparison of Structural Biology Techniques

X-ray crystallography is one of several techniques for determining molecular structures. The table below compares the primary methods, based on data from the Protein Data Bank (PDB) [1].

Technique	Typical Application Scope	Key Advantages	Key Limitations	Approx. % of New PDB Deposits (2023)
X-ray Crystallography	Proteins, nucleic acids, small molecules, protein-ligand complexes.	Provides atomic-level resolution; gold standard for definitive structural confirmation [1] [2].	Requires high-quality single crystals, which can be difficult to obtain [1].	~66% [1]
Cryo-Electron Microscopy (Cryo-EM)	Large macromolecular complexes, membrane proteins.	Does not require crystals; suitable for very large complexes [1].	Typically lower resolution than X-ray; less suitable for small molecules [1].	~32% [1]
Nuclear Magnetic Resonance (NMR)	Small proteins and complexes in solution.	Studies dynamics and structure in solution; no crystallization needed [1].	Limited to smaller proteins; lower throughput [1].	~2% [1]

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References

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